

# Commercial availability and suppliers of N-Boc-2-(1-Iminoethyl)hydrazine

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## Compound of Interest

Compound Name: *N-Boc-2-(1-Iminoethyl)hydrazine*

Cat. No.: *B8064478*

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## N-Boc-2-(1-Iminoethyl)hydrazine: A Technical Guide for Researchers

### Abstract

This technical guide provides a comprehensive overview of **N-Boc-2-(1-iminoethyl)hydrazine**, a specialized chemical reagent for researchers and professionals in drug development and chemical synthesis. This document consolidates available data on its commercial availability, key chemical properties, and potential applications. Due to the limited specific research published on this compound, this guide also presents a generalized experimental workflow for its potential use as a building block in chemical synthesis.

### Introduction

**N-Boc-2-(1-iminoethyl)hydrazine**, also known by its systematic name tert-butyl 2-(1-iminoethyl)hydrazine-1-carboxylate, is a mono-Boc-protected hydrazine derivative. The presence of the Boc (tert-butoxycarbonyl) protecting group and an iminoethyl functional group makes it a potentially useful building block in organic synthesis, particularly for the introduction of a protected hydrazine moiety in the synthesis of more complex molecules, such as heterocyclic compounds. The imine functionality offers a reactive site for various chemical transformations.

Despite its commercial availability, it is important to note that as of the date of this publication, there is a significant lack of specific scientific literature detailing the experimental uses, reaction

protocols, or biological applications of **N-Boc-2-(1-iminoethyl)hydrazine**. Therefore, this guide aims to provide the available technical data and a prospective look at its utility based on the known reactivity of related compounds.

## Chemical Properties and Commercial Availability

**N-Boc-2-(1-iminoethyl)hydrazine** is a commercially available research chemical. Several suppliers offer this compound, typically with a purity of 95% or higher.

**Table 1: Chemical and Physical Properties**

Property	Value	Source
CAS Number	851535-08-5	BenchChem[ <a href="#">1</a> ]
Molecular Formula	C <sub>7</sub> H <sub>15</sub> N <sub>3</sub> O <sub>2</sub>	BenchChem[ <a href="#">1</a> ]
Molecular Weight	173.21 g/mol	BenchChem[ <a href="#">1</a> ]
Purity	Typically ≥95%	BenchChem[ <a href="#">1</a> ]
Physical State	(Not specified in available literature)	-
Solubility	(Not specified in available literature)	-
Storage Conditions	(Not specified in available literature)	-

**Table 2: Identified Commercial Suppliers**

Supplier	Website	Notes
Amadis Chemical	amadischem.com	-
BLD Pharmatech	bldpharm.com	-
Atomax Chemicals	atomaxchem.com	-
Hangzhou Leap Chem	leapchem.com	-
RHAWN	rhawn.com	-
BenchChem	benchchem.com	Lists compound as a useful research chemical. <sup>[1]</sup>

Note: Availability and specifications should be confirmed directly with the suppliers.

## Potential Applications and Synthetic Utility

While specific applications for **N-Boc-2-(1-iminoethyl)hydrazine** are not documented in peer-reviewed literature, its structure suggests several potential uses in organic synthesis. The primary utility of hydrazine derivatives in drug discovery and chemical biology is as versatile probes and building blocks.

### Key Structural Features and Potential Reactivity:

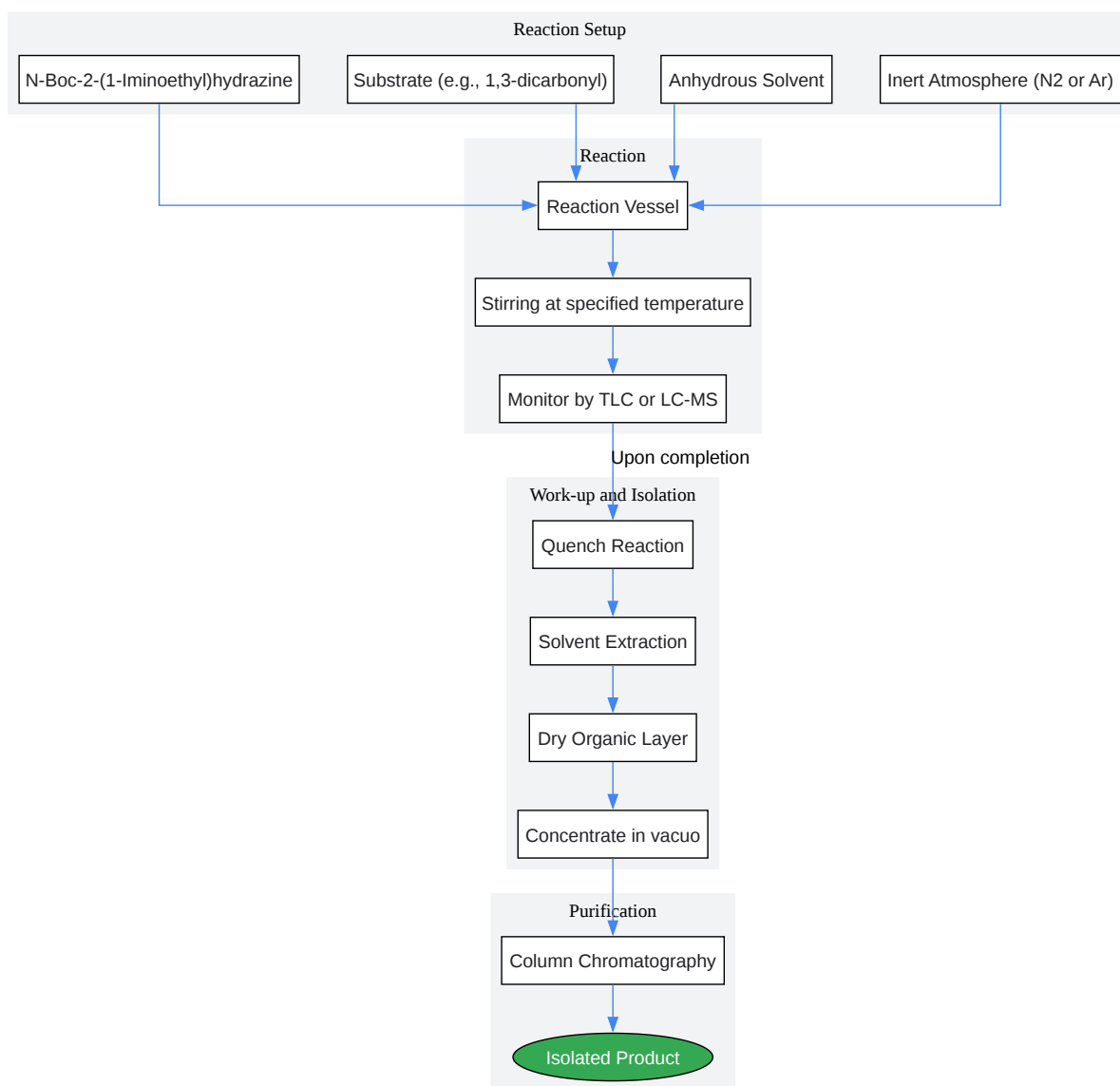
- N-Boc Protected Hydrazine:** The Boc group provides a stable, acid-labile protecting group for one of the nitrogen atoms. This allows for selective reaction at the unprotected nitrogen or the imine functionality, followed by deprotection under acidic conditions to reveal the free hydrazine.
- Iminoethyl Group:** The imine (C=N) bond is susceptible to nucleophilic attack and can also act as a component in cycloaddition reactions. It can be hydrolyzed to a ketone or reduced to an amine, offering further synthetic transformations.

Based on these features, **N-Boc-2-(1-iminoethyl)hydrazine** could potentially be used in the synthesis of:

- Pyrazoles and other N-heterocycles: By reacting with 1,3-dicarbonyl compounds or other suitable bifunctional reagents.
- Hydrazones: Through transimination reactions.
- Substituted Hydrazines: Via reduction of the imine group.

## Generalized Experimental Workflow

In the absence of specific published protocols for **N-Boc-2-(1-iminoethyl)hydrazine**, a generalized experimental workflow for its use as a synthetic building block is proposed below. This workflow is hypothetical and would require optimization for any specific reaction.



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Figure 1: A generalized workflow for the use of **N-Boc-2-(1-iminoethyl)hydrazine** in a hypothetical chemical synthesis.

## Safety and Handling

A specific Safety Data Sheet (SDS) for **N-Boc-2-(1-iminoethyl)hydrazine** should be obtained from the supplier before handling. As a general precaution for hydrazine derivatives, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated fume hood.

## Conclusion

**N-Boc-2-(1-iminoethyl)hydrazine** is a commercially available research chemical with potential as a building block in organic synthesis. Its utility is suggested by the presence of a protected hydrazine and a reactive imine functionality. However, the lack of published research on this specific compound means that its full potential and optimal reaction conditions are yet to be explored. Researchers interested in utilizing this compound should be prepared to invest in significant methods development. Further studies are warranted to elucidate the reactivity and applications of this intriguing molecule.

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## References

- 1. Hydrazides page 1 | BenchChem [benchchem.com]
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